

An In-depth Technical Guide to Diphenylcarbazone: Structure, Properties, and Analytical Applications

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **Diphenylcarbazone**

Cat. No.: **B146866**

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This guide provides a comprehensive overview of **diphenylcarbazone**, a versatile chemical compound widely utilized in analytical chemistry. It details its molecular structure, chemical formula, physicochemical properties, and core applications, with a focus on its role as a sensitive reagent for the determination of various metal ions.

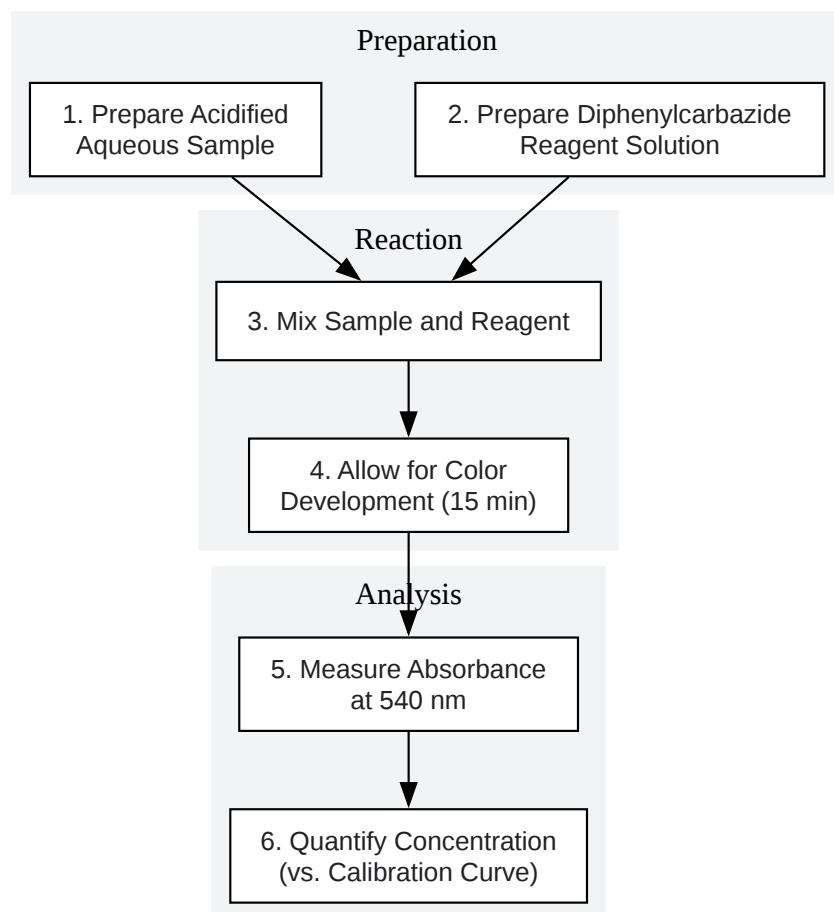
Molecular Structure and Chemical Formula

Diphenylcarbazone, systematically named 1-anilino-3-phenyliminourea, is an organic compound belonging to the carbazole group.^[1] It is characterized by two phenyl groups attached to a carbazole moiety.^[2] The presence of the hydrazone functional group is central to its reactivity, particularly its ability to form stable, colored complexes with metal ions.^[2]

The molecular formula for **diphenylcarbazone** is $C_{13}H_{12}N_4O$.^{[1][2][3][4][5]}

Structural Formula:

Caption: Reaction pathway for the detection of Cr(VI) using diphenylcarbazide.



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Caption: Experimental workflow for spectrophotometric metal ion determination.

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